

# Chemical Identity and Acidic Properties of Diethyl Phosphate

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Diethyl phosphate

CAS No.: 53397-17-4

Cat. No.: S11172427

[Get Quote](#)

**Diethyl phosphate** (CAS 598-02-7, Molecular Formula:  $C_4H_{11}O_4P$ , Molecular Weight: 154.10 g/mol) is an organic compound belonging to the class of dialkyl phosphates [1] [2].

Property	Value	Source / Context
pKa	1.42 ( $\pm 0.50$ )	Predicted value [1]
pKa	1.95	Predicted value (ChemAxon) [2]
Melting Point	6 °C	[1]
Boiling Point	203 °C	[1]
Solubility	Soluble in Chloroform, DMSO, Methanol	Slightly soluble [1]

The provided pKa values are **computational predictions**. The variation between them is normal and highlights the need for experimental validation for precise applications. A pKa in this range classifies DEP as a **moderately strong acid**.

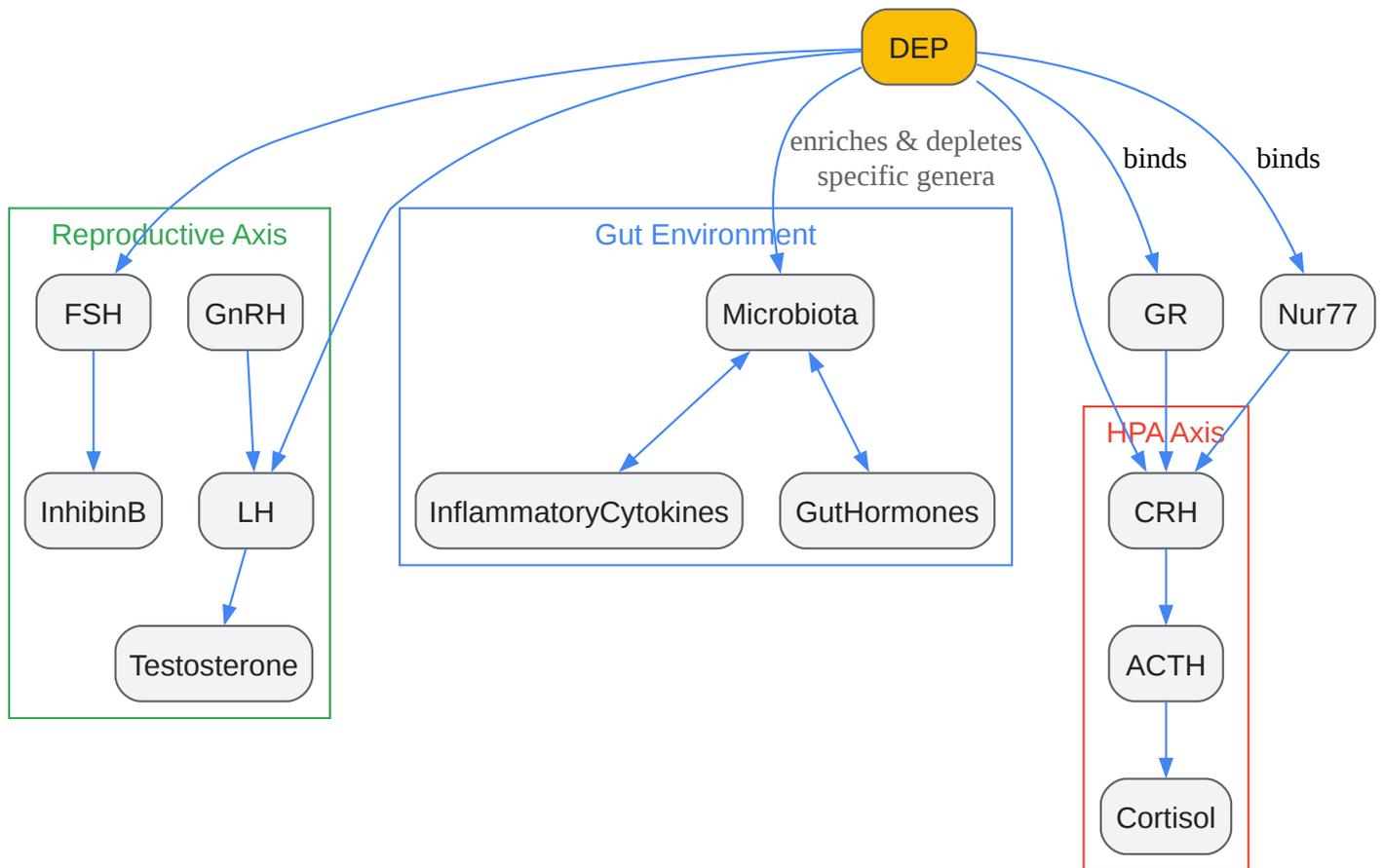
## DEP as a Pesticide Metabolite and Endocrine Disruptor

DEP is a major non-specific metabolite of many organophosphorus pesticides (OPs) like chlorpyrifos and diazinon [3]. Its presence in urine is a common biomarker for OP exposure [4]. Recent research shows that DEP itself is biologically active and a potential endocrine-disrupting chemical (EDC).

## Experimental Evidence of Endocrine Disruption

- **In Vivo (Rat Model):** A 24-week oral exposure study in male Wistar rats showed that DEP significantly **decreased serum testosterone and inhibin B** and increased follicle-stimulating hormone (FSH) and estradiol. This led to reduced sperm concentration and increased sperm abnormality rate [1].
- **Hypothalamus-Pituitary-Adrenal (HPA) Axis Disruption:** Another study demonstrated that DEP interacts with nuclear receptors GR and Nur77, disrupting the HPA axis. This resulted in altered levels of corticotropin-releasing hormone (CRH), adrenocorticotrophic hormone (ACTH), and cortisol in rats [3].
- **Gut Microbiota and Inflammation:** A 20-week exposure in rats showed that DEP can alter the gut microbiota, enriching opportunistic pathogens and butyrate-producing genera. This led to changes in inflammatory cytokines (decreased IL-6) and gut hormones (increased PYY and ghrelin) [4].

The following diagram illustrates the key pathways through which DEP exposure disrupts endocrine function.



[Click to download full resolution via product page](#)

*Pathways of DEP Endocrine Disruption*

## Analytical Determination of DEP

Due to its high polarity and low volatility, direct analysis of DEP by gas chromatography (GC) is challenging. Common analytical approaches include:

Method	Key Feature	Protocol Detail
Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)	Direct analysis of polar compounds; often uses negative electrospray ionization (ESI-) [5].	Reverse-phase LC columns are common, but highly polar molecules like DEP may have poor retention.
Chemical Derivatization with LC-ESI(+)-MS/MS	Enhances sensitivity and specificity; converts DEP to a less polar, easily ionized form [5].	DEP is derivatized with a high proton-affinity amine-based reagent (e.g., 3-(bromoacetyl)pyridine). This allows detection in positive ion mode, improving sensitivity 10-50 fold [5].

## Key Takeaways for Researchers

- **Acidity:** **Diethyl phosphate** is a moderately strong acid, but its precise experimental pKa requires confirmation.
- **Significance:** It is not just an exposure biomarker but an **active endocrine disruptor** with documented effects on reproductive, adrenal, and metabolic health.
- **Mechanism:** Its disruptive effects involve binding to nuclear receptors (GR, Nur77) and altering gut microbiota, which in turn affects systemic hormone levels.
- **Analysis:** For sensitive detection in biological matrices, **chemical derivatization followed by LC-ESI(+)-MS/MS** is a highly effective method.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. DIETHYL PHOSPHATE | 598-02-7 [chemicalbook.com]
2. Showing metabocard for Diethylphosphate (HMDB0012209) [hmdb.ca]
3. Diethyl phosphate disrupts hypothalamus-pituitary-adrenal ... [sciencedirect.com]

4. Effects of Diethyl Phosphate, a Non-Specific Metabolite of ... [pmc.ncbi.nlm.nih.gov]

5. Determination of organophosphorus acids by liquid ... [sciencedirect.com]

To cite this document: Smolecule. [Chemical Identity and Acidic Properties of Diethyl Phosphate].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b11172427#diethyl-phosphate-pka-value-and-acidity>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)